Application Note: Strategic Synthesis of Kinase Inhibitors Utilizing 4-Iodo-5-methoxynicotinonitrile

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Compound of Interest	
Compound Name:	*4-Iodo-5-methoxynicotinonitrile*
CAS No.:	*1138444-07-1*
Cat. No.:	*B1390082*

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Introduction: The Strategic Value of the Nicotinonitrile Scaffold

In the landscape of modern drug discovery, particularly within oncology, protein kinase inhibitors represent a cornerstone of targeted therapy. The nicotinonitrile scaffold has emerged as a "privileged" structural motif in medicinal chemistry, forming the core of several marketed drugs.[1][2] Its inherent electronic properties and hydrogen bonding capabilities make it an ideal anchor for binding within the ATP pocket of various kinases.

This guide focuses on the utility of **4-Iodo-5-methoxynicotinonitrile** (CAS No. 1138444-07-1), a versatile chemical intermediate that serves as a powerful building block for the synthesis of diverse kinase inhibitor libraries.[3] The strategic placement of the iodo group at the C4 position provides a highly reactive handle for palladium-catalyzed cross-coupling reactions. This allows for the systematic and modular introduction of aryl, heteroaryl, and amino substituents, which is fundamental for tuning compound selectivity, potency, and pharmacokinetic properties. The methoxy group at C5 further modulates the electronic character of the pyridine ring, influencing

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both reactivity and interactions with the target protein. The utility of iodo-substituted aromatics is well-established, as they serve as key substrates for carbon-carbon bond-forming reactions crucial in the synthesis of bioactive compounds.[4]

This document provides an in-depth exploration of the core synthetic strategies employing **4-Iodo-5-methoxynicotinonitrile**, complete with detailed, field-proven protocols and the scientific rationale behind critical experimental choices.

Core Synthetic Strategies: Palladium-Catalyzed Cross-Coupling

The iodine atom on the **4-Iodo-5-methoxynicotinonitrile** core is an excellent leaving group for palladium-catalyzed cross-coupling reactions. This enables the formation of new carbon-carbon (C-C) and carbon-nitrogen (C-N) bonds, which are the principal linkages used to construct the final inhibitor molecules.

Suzuki-Miyaura Coupling for C-C Bond Formation

The Suzuki-Miyaura reaction is arguably the most robust and widely used method for creating bi-aryl or aryl-heteroaryl structures. It involves the coupling of our aryl iodide with an organoboron reagent, typically a boronic acid or a boronate ester.[5][6] This reaction is fundamental to building scaffolds found in inhibitors like Lapatinib.[7]

Causality of Experimental Choices:

- Palladium Catalyst (e.g., $Pd(PPh_3)_4$, $PdCl_2(dppf)$): The palladium catalyst is the heart of the reaction, cycling between Pd(0) and Pd(II) oxidation states to facilitate the key steps of oxidative addition, transmetalation, and reductive elimination.[8]

- Base (e.g., K_2CO_3, Cs_2CO_3): A base is required to activate the boronic acid, forming a more nucleophilic boronate species that readily undergoes transmetalation to the palladium center. [5]

- Solvent (e.g., Dioxane/H_2O, Toluene, DMF): The choice of solvent depends on the solubility of the substrates and the temperature required. A mixture of an organic solvent and water is common, as it facilitates the dissolution of both the organic substrates and the inorganic base.

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Caption: General scheme for Suzuki-Miyaura coupling.

Buchwald-Hartwig Amination for C-N Bond Formation

The formation of a C-N bond is critical for synthesizing inhibitors that mimic the hinge-binding interactions of ATP, such as the 4-anilinoquinazoline class.[9] The Buchwald-Hartwig amination provides a powerful method for coupling aryl halides with a wide array of primary and secondary amines.[10][11]

Causality of Experimental Choices:

- Palladium Pre-catalyst (e.g., $Pd_2(dba)_3$, $Pd(OAc)_2$): These are stable Pd(II) or Pd(0) sources that form the active Pd(0) catalyst in situ.
- Bulky, Electron-Rich Ligands (e.g., XPhos, SPhos, BrettPhos): This is the most critical component. These specialized phosphine ligands are essential for promoting the reductive elimination step, which forms the C-N bond and regenerates the active Pd(0) catalyst. This step is often the bottleneck in the catalytic cycle, and these ligands significantly accelerate it.[12]
- Strong, Non-Nucleophilic Base (e.g., NaOt-Bu, LHMDS): A strong base is required to deprotonate the amine, forming the corresponding amide which then coordinates to the palladium center. The base must be non-nucleophilic to avoid competing side reactions.[11][13]
- Anhydrous Aprotic Solvent (e.g., Toluene, Dioxane): The reaction is highly sensitive to moisture and oxygen, which can deactivate the catalyst and hydrolyze the strong base. Therefore, anhydrous solvents and an inert atmosphere (Argon or Nitrogen) are mandatory.

Caption: General scheme for Buchwald-Hartwig amination.

Experimental Protocols

The following protocols are designed as self-validating systems. They represent generalized procedures that can be adapted for specific substrates. All operations should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE) must be worn.

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Protocol 1: Synthesis of 4-(4-Fluorophenyl)-5-methoxynicotinonitrile via Suzuki-Miyaura Coupling

Objective: To provide a detailed, step-by-step methodology for the C-C bond formation at the C4 position of the nicotinonitrile core, a key step in building more complex kinase inhibitor scaffolds.

Materials:

- **4-Iodo-5-methoxynicotinonitrile** (1.0 eq, e.g., 262 mg, 1.0 mmol)
- 4-Fluorophenylboronic acid (1.2 eq, 168 mg, 1.2 mmol)
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.03 eq, 35 mg, 0.03 mmol)
- Potassium Carbonate (K_2CO_3) (3.0 eq, 415 mg, 3.0 mmol)
- 1,4-Dioxane (5 mL)
- Deionized Water (1 mL)
- Schlenk tube (25 mL) with a magnetic stir bar
- Inert gas line (Argon or Nitrogen)

Procedure:

- Setup: Add **4-Iodo-5-methoxynicotinonitrile**, 4-fluorophenylboronic acid, $Pd(PPh_3)_4$, and K_2CO_3 to the Schlenk tube containing a stir bar.
- Inert Atmosphere: Seal the tube with a septum, and evacuate and backfill with argon three times. This process is crucial to remove oxygen, which can poison the Pd(0) catalyst.
- Solvent Addition: Under a positive pressure of argon, add 1,4-dioxane (5 mL) and water (1 mL) via syringe.
- Reaction: Place the sealed tube in a preheated oil bath at 90 °C and stir vigorously for 6-12 hours.

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- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 3:1 Hexane:Ethyl Acetate eluent system until the starting iodide spot is consumed.
- Work-up: Cool the reaction mixture to room temperature. Dilute with ethyl acetate (20 mL) and wash with water (2 x 10 mL) and then brine (10 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.[14]
- Purification: Purify the crude residue by flash column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate (e.g., 10% to 30% ethyl acetate in hexane) to yield the pure product.

Data Presentation:

Coupling Partner	Product	Expected Yield	Key Characterization Notes
Phenylboronic acid	**5-Methoxy-4-phenylnicotinonitrile**	**85-95%**	**Appearance of aromatic protons for the new phenyl group in ^{1}H NMR.**
4-Fluorophenylboronic acid	4-(4-Fluorophenyl)-5-methoxynicotinonitrile	88-96%	Presence of a characteristic doublet of doublets in ^{1}H NMR and a C-F coupling constant in ^{13}C NMR.

| Thiophene-3-boronic acid | 5-Methoxy-4-(thiophen-3-yl)nicotinonitrile | 80-90% | Appearance of characteristic thiophene proton signals in ^{1}H NMR. |

Protocol 2: Synthesis of 5-Methoxy-4-(phenylamino)nicotinonitrile via Buchwald-Hartwig Amination

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Objective: To provide a detailed methodology for C-N bond formation, creating a key structural element for hinge-binding kinase inhibitors.

Materials:

- **4-Iodo-5-methoxynicotinonitrile** (1.0 eq, e.g., 262 mg, 1.0 mmol)
- Aniline (1.2 eq, 112 mg, 1.2 mmol)
- Tris(dibenzylideneacetone)dipalladium(0) [$Pd_2(dba)_3$] (0.015 eq, 14 mg, 0.015 mmol)
- XPhos (2-Dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl) (0.04 eq, 19 mg, 0.04 mmol)
- Sodium tert-butoxide (NaOt-Bu) (1.4 eq, 135 mg, 1.4 mmol)
- Anhydrous Toluene (5 mL)
- Schlenk tube (25 mL) with a magnetic stir bar, oven-dried before use
- Inert gas line (Argon or Nitrogen)

Procedure:

- Setup: In a glovebox or under a strong flow of argon, add $Pd_2(dba)_3$, XPhos, and NaOt-Bu to the oven-dried Schlenk tube. The use of a glovebox is highly recommended due to the air-sensitivity of the reagents.
- Reagent Addition: Remove the tube from the glovebox, add **4-Iodo-5-methoxynicotinonitrile**, and the magnetic stir bar. Seal with a septum.
- Inert Atmosphere: Evacuate and backfill the tube with argon three times.
- Solvent and Amine Addition: Under positive argon pressure, add anhydrous toluene (5 mL) followed by aniline (1.2 mmol) via syringe.
- Reaction: Place the sealed tube in a preheated oil bath at 100 °C and stir vigorously for 8-16 hours.

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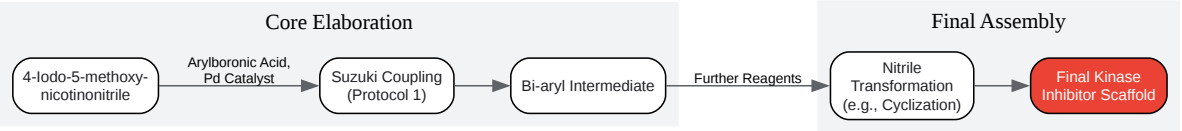
- Monitoring: Monitor the reaction by TLC (e.g., 4:1 Hexane:Ethyl Acetate) or LC-MS.
- Work-up: Cool the reaction to room temperature. Carefully quench the reaction by adding saturated aqueous ammonium chloride (NH_4Cl) solution (5 mL). Extract the aqueous layer with ethyl acetate (3 x 15 mL).
- Drying and Concentration: Combine the organic layers, wash with brine, dry over Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: Purify the crude material by flash column chromatography on silica gel to afford the desired product.

Downstream Elaboration into Kinase Inhibitor Scaffolds

The products from these initial coupling reactions are versatile intermediates. The nitrile group, in particular, is not merely a placeholder but an active participant in subsequent transformations to build more complex heterocyclic systems, a common strategy in the synthesis of anticancer agents.[15][16] For instance, the nitrile can undergo cyclization reactions with appropriate reagents to form fused ring systems like thieno[2,3-b]pyridines, which are also known kinase inhibitor cores.[16]

The following workflow illustrates a conceptual pathway from our starting material to a hypothetical, complex kinase inhibitor, demonstrating the modularity of this synthetic approach.



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